

Core Physicochemical Characteristics and Stability Profile

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Compound of Interest

Compound Name: *tert-Butylsulfinyl chloride*

Cat. No.: B1335417

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tert-Butylsulfinyl chloride is a flammable, corrosive, and moisture-sensitive liquid, demanding careful handling.^[1] Its utility is directly linked to its electrophilic nature, while its stability is contingent on stringent storage and handling protocols.

Table 1: Physicochemical Properties of **tert-Butylsulfinyl Chloride**

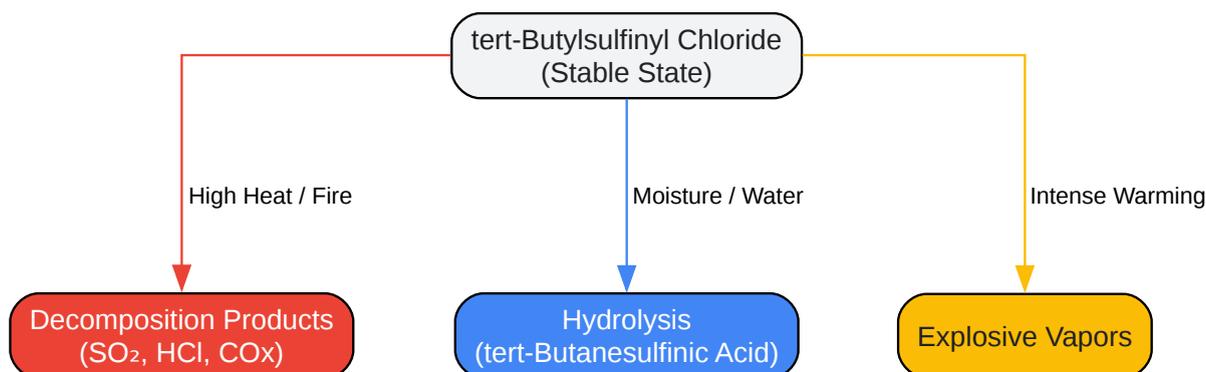
Property	Value	Source(s)
Molecular Formula	C ₄ H ₉ ClOS	[2][3][4]
Molecular Weight	140.63 g/mol	[2][3][4]
Appearance	Colorless to pale yellow liquid with a pungent odor	[2]
Boiling Point	53-54 °C at 19 mmHg	[1][2][5]
Density	1.135 g/mL at 25 °C	[1][2][5]
Refractive Index	n ₂₀ /D 1.4830	[2][5]
Flash Point	51.7 °C (125.1 °F) - closed cup	[1][6]

Chemical Stability and Decomposition

While the product is chemically stable under standard ambient conditions and recommended storage, its reactivity profile dictates its instability under specific conditions.

- **Moisture Sensitivity:** The compound is highly sensitive to moisture. It readily hydrolyzes in the presence of water. This reactivity is a critical consideration for both storage and for quenching reactions.
- **Thermal Stability:** The compound should be kept cool and away from heat, sparks, and open flames.[1][7] Vapor/air mixtures can be explosive upon intense warming.
- **Hazardous Decomposition:** In the event of fire or thermal decomposition, hazardous gases are formed, including carbon oxides, sulfur oxides, and hydrogen chloride gas.
- **Incompatible Materials:** Avoid contact with strong oxidants, acids, and alkalis to prevent dangerous reactions.[2]

The diagram below illustrates the key factors affecting the stability of **tert-butylsulfinyl chloride**.



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Caption: Factors leading to the decomposition of **tert-Butylsulfinyl chloride**.

Synthesis of tert-Butylsulfinyl Chloride

Several methods exist for the synthesis of **tert-butylsulfinyl chloride**. A common laboratory-scale approach involves the reaction of a tert-butyl thiosulfinate with a chlorinating agent.[8] This method offers a reliable route to the desired product.

Example Synthetic Protocol: Chlorination of tert-Butyl Thiosulfinate

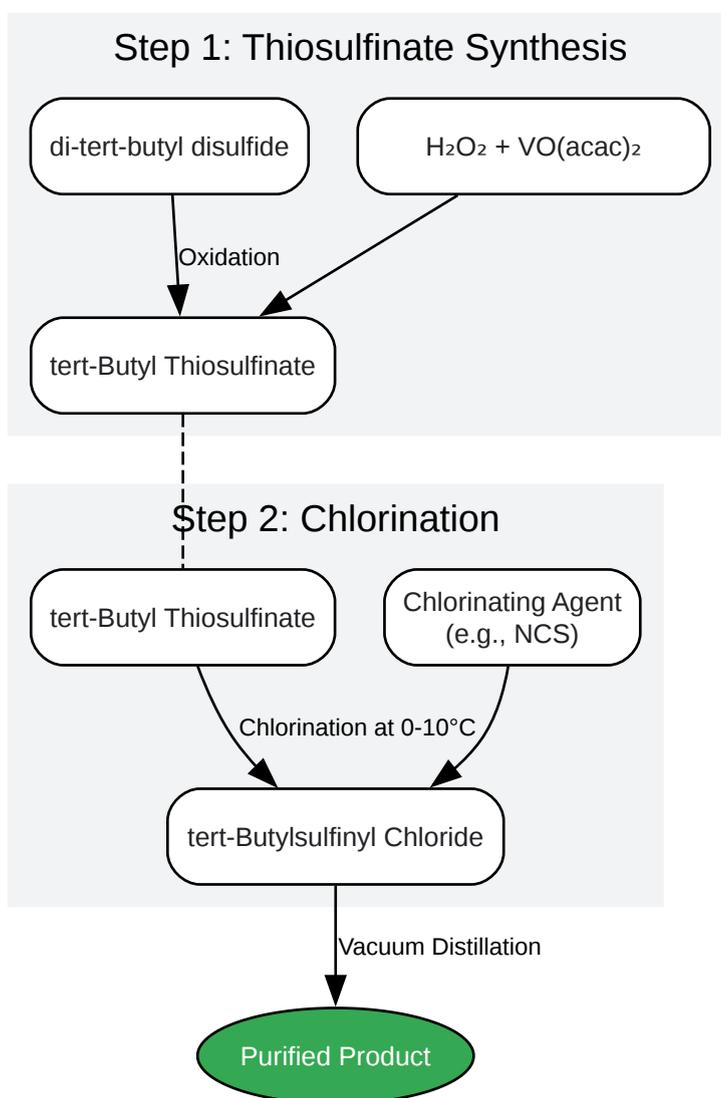
This protocol is based on a general procedure for the synthesis of sulfinyl chlorides from thiosulfonates.^[8]

Step 1: Synthesis of tert-Butyl Thiosulfinate

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve di-tert-butyl disulfide in a suitable solvent like ethanol or acetic acid.
- Add a catalytic amount of a vanadium catalyst, such as VO(acac)₂.
- Cool the reaction mixture in an ice bath to 25-35 °C.
- Slowly add hydrogen peroxide dropwise while maintaining the temperature.
- Stir the reaction until completion, which can be monitored by TLC.
- Upon completion, perform a standard aqueous workup and purify the crude product to yield tert-butyl thiosulfinate.

Step 2: Synthesis of tert-Butylsulfinyl Chloride

- In a separate flask under an inert atmosphere, dissolve the purified tert-butyl thiosulfinate from Step 1 in an anhydrous solvent (e.g., dichloromethane).
- Cool the solution to 0 °C using an ice bath.
- Slowly add a chlorinating agent, such as N-chlorosuccinimide (NCS) or chlorine gas, in a near-equimolar ratio (1:0.98-1.02).^[8]
- Maintain the reaction temperature between 0 °C and 10 °C and stir until the starting material is consumed.^[8]
- The resulting **tert-butylsulfinyl chloride** is typically purified by vacuum distillation to remove the solvent and byproducts.



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Caption: Workflow for the synthesis of **tert-Butylsulfinyl chloride**.

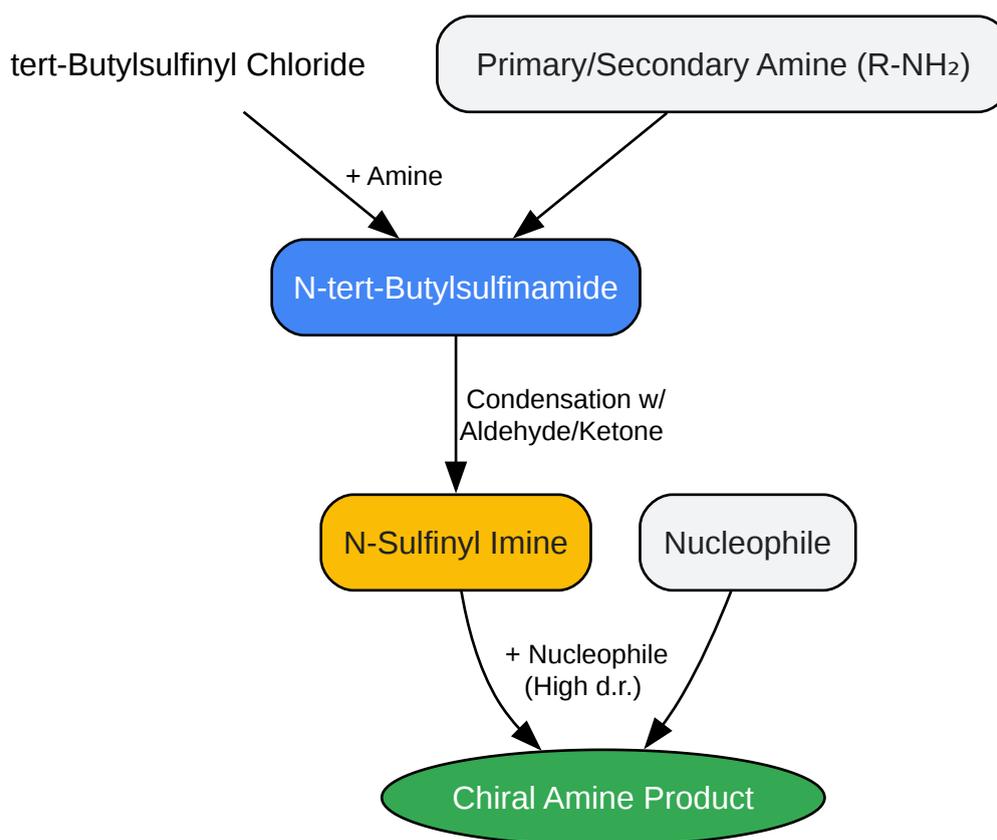
Core Reactivity and Synthetic Applications

tert-Butylsulfinyl chloride serves as a potent electrophile, reacting with a variety of nucleophiles. Its primary utility lies in the formation of sulfinamides and related compounds, which are key intermediates in pharmaceutical synthesis.

Reactions with Amines: Formation of Sulfinamides

The most significant reaction of **tert-butylsulfinyl chloride** is with primary and secondary amines to form N-tert-butylsulfinamides.[6][9][10] These sulfinamides are not just stable compounds; when derived from enantiopure tert-butanesulfinamide (the "Ellman auxiliary"), they are powerful chiral auxiliaries for the asymmetric synthesis of chiral amines.[11][12]

The electron-withdrawing sulfinyl group activates the C=N bond of the corresponding N-sulfinyl imine towards nucleophilic addition, allowing for the construction of stereocenters with high diastereoselectivity.[12][13]



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Caption: Synthetic pathway from **tert-butylsulfinyl chloride** to chiral amines.

The Fate of the Auxiliary: Deprotection and Recycling

A crucial aspect of using the tert-butanesulfinyl auxiliary is its removal, typically under acidic conditions (e.g., HCl).[11][14] It was discovered that during this deprotection step, the auxiliary is not destroyed but is converted into **tert-butylsulfinyl chloride**. [11][14]

This finding has profound practical implications. Firstly, the generated **tert-butylsulfinyl chloride** can react with the newly liberated amine product, leading to failed deprotection if the workup is not performed correctly (i.e., immediate separation of the amine salt from the filtrate). [11] Secondly, it opens a pathway for recycling the expensive chiral auxiliary.

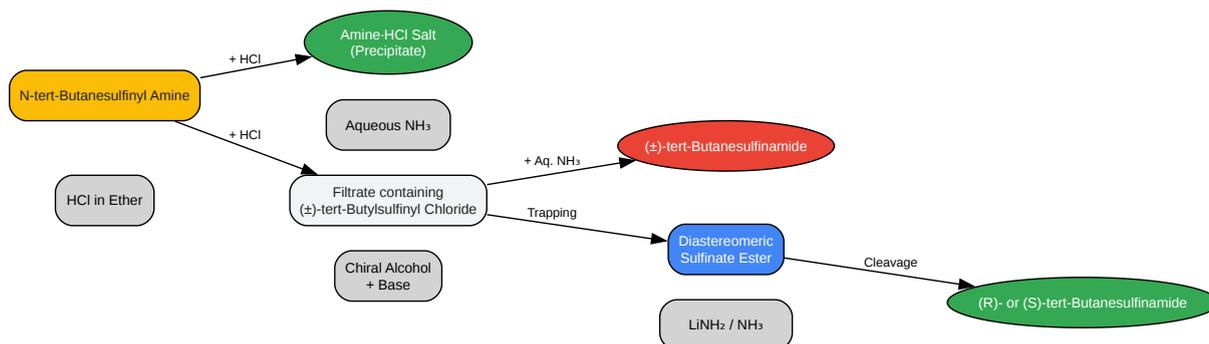
Protocol: Recovery and Recycling of the tert-Butanesulfinyl Auxiliary This protocol, based on work by the Ellman and Aggarwal groups, allows for the recovery of the auxiliary after its use in synthesis. [11][14][15]

Step 1: Deprotection and Isolation

- Dissolve the N-tert-butanesulfinyl amine in a suitable ether solvent (e.g., cyclopentyl methyl ether or diethyl ether). [11][14]
- Add a solution of HCl (2-2.1 equivalents) in the same solvent.
- The corresponding amine hydrochloride salt will precipitate out of the solution.
- Isolate the amine salt by filtration. The salt is often analytically pure and can be isolated in quantitative yield. [14][15]
- Crucially, the filtrate now contains the **tert-butylsulfinyl chloride**.

Step 2: Regeneration of the Sulfinamide

- Method A (Racemic): Treat the filtrate containing **tert-butylsulfinyl chloride** with aqueous ammonia. This will regenerate tert-butanesulfinamide in high yield (e.g., 97%), albeit in racemic form. [14][15]
- Method B (Enantiopure): To recover the auxiliary in its enantiopure form, the sulfinyl chloride in the filtrate can be trapped with a chiral alcohol (e.g., N-methylephedrine) in the presence of a base like triethylamine to form a diastereomeric sulfinate ester. [11] This ester can then be isolated and treated with a reagent like lithium amide (LiNH₂) in ammonia to yield the enantiopure tert-butanesulfinamide. [11]



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Caption: Deprotection and recycling pathways for the tert-butanesulfinyl group.

Safe Handling, Storage, and Hazard Management

Given its hazardous properties, strict adherence to safety protocols is non-negotiable when working with **tert-butylsulfinyl chloride**.^{[1][7]}

Table 2: GHS Hazard and Precautionary Information

Category	Code	Statement	Source(s)
Hazard	H226	Flammable liquid and vapor.	[1][7]
Hazard	H314	Causes severe skin burns and eye damage.	[1][7]
Precaution	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[1][7]
Precaution	P233	Keep container tightly closed.	[1][7]
Precaution	P243	Take action to prevent static discharges.	[1][7]
Precaution	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	[1][7]
Precaution	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1][7]
Precaution	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.	[1][7]
Precaution	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact	[1]

lenses, if present and easy to do. Continue rinsing.

Precaution

P403+P235

Store in a well-ventilated place. Keep cool. [\[1\]](#)[\[7\]](#)

Self-Validating Protocol for Safe Handling

1. Preparation and Engineering Controls:

- Always handle **tert-butylsulfinyl chloride** inside a certified chemical fume hood to avoid inhalation of corrosive vapors.[\[2\]](#)
- Ensure an emergency eye wash station and safety shower are immediately accessible.[\[16\]](#)
- Ground and bond all containers and receiving equipment to prevent static discharge, which can be an ignition source.[\[1\]](#)[\[7\]](#)

2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.[\[1\]](#) A face shield is recommended for larger quantities.
- Skin Protection: Wear impervious protective clothing.[\[1\]](#) Handle with chemically resistant gloves (e.g., nitrile) that have been inspected prior to use.[\[1\]](#) Use proper glove removal technique to avoid skin contact.
- Respiratory Protection: If working outside a fume hood or with large quantities, a respirator may be necessary.[\[1\]](#)

3. Handling and Dispensing:

- Use only non-sparking tools.[\[1\]](#)[\[7\]](#)
- Store under an inert gas (e.g., argon or nitrogen) as the compound is moisture-sensitive.

- Keep containers tightly closed when not in use.^{[1][7]}

4. Storage:

- Store in a cool, dry, and well-ventilated place away from heat and ignition sources.^{[1][7]}
- The storage area should be designated for flammable and corrosive liquids.
- Store locked up.^{[1][7]}

5. Spill and Emergency Response:

- Skin/Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes and seek urgent medical attention.^{[1][7]} Remove all contaminated clothing.^[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.^{[1][7]}
- Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Do not use water jets, which may spread the fire.

Conclusion

tert-Butylsulfinyl chloride is a reagent of significant value, particularly as a gateway to sulfinamides for asymmetric synthesis. Its utility is, however, balanced by its hazardous nature, including flammability, corrosivity, and moisture sensitivity. A thorough understanding of its stability profile and reactivity—especially its formation during the deprotection of Ellman's auxiliary—is critical for its effective and safe use. The ability to recycle this valuable synthon enhances the sustainability and cost-effectiveness of complex amine syntheses. By adhering to the stringent handling and storage protocols outlined in this guide, researchers can confidently and safely leverage the full synthetic potential of **tert-butylsulfinyl chloride**.

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